

# Methyl 4,4-difluorocyclohexanecarboxylate molecular structure

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## Compound of Interest

Compound Name: Methyl 4,4-  
difluorocyclohexanecarboxylate

Cat. No.: B040341

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## An In-depth Technical Guide on **Methyl 4,4-difluorocyclohexanecarboxylate**

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **Methyl 4,4-difluorocyclohexanecarboxylate**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Identifiers

**Methyl 4,4-difluorocyclohexanecarboxylate** (CAS: 121629-14-9) is a fluorinated derivative of a cyclohexane compound.<sup>[1][2][3]</sup> It is characterized by a cyclohexane ring with two fluorine atoms attached to the fourth carbon and a methyl ester group.<sup>[1]</sup> This structure is a valuable building block in medicinal chemistry, as the inclusion of fluorine atoms can significantly enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.<sup>[1]</sup>

The key identifiers and structural information for **Methyl 4,4-difluorocyclohexanecarboxylate** are summarized in the table below.

Identifier	Value
IUPAC Name	methyl 4,4-difluorocyclohexane-1-carboxylate
CAS Number	121629-14-9
Molecular Formula	C <sub>8</sub> H <sub>12</sub> F <sub>2</sub> O <sub>2</sub>
Molecular Weight	178.18 g/mol [1][3]
Canonical SMILES	COC(=O)C1CCC(CC1)(F)F[2][4]
InChI	InChI=1S/C8H12F2O2/c1-12-7(11)6-2-4-8(9,10)5-3-6/h6H,2-5H2,1H3[4][5]
InChIKey	XHYGYNWRARNCHL-UHFFFAOYSA-N[4][5]

## Physicochemical and Spectroscopic Data

The physical and chemical properties of **Methyl 4,4-difluorocyclohexanecarboxylate** are crucial for its application in synthesis and drug design.

### Physical and Chemical Properties

Property	Value
Appearance	Liquid[5]
Boiling Point	181.8 - 182 °C at 760 mmHg[2][3]
Density	1.13 g/cm <sup>3</sup> [2][3]
Flash Point	62.4 °C[2]
Vapor Pressure	0.836 mmHg at 25°C[2]
LogP	1.98490[2]

### Spectroscopic Data

While detailed experimental spectra (NMR, IR) for **Methyl 4,4-difluorocyclohexanecarboxylate** are not widely published, predicted mass spectrometry data provides insight into its behavior in mass analysis.

Table of Predicted Collision Cross Section (CCS) Values[4]

Adduct	m/z	Predicted CCS (Å <sup>2</sup> )
[M+H] <sup>+</sup>	179.08782	134.9
[M+Na] <sup>+</sup>	201.06976	141.6
[M-H] <sup>-</sup>	177.07326	135.6
[M+NH <sub>4</sub> ] <sup>+</sup>	196.11436	156.8
[M+K] <sup>+</sup>	217.04370	141.0

Note: For reference, the <sup>1</sup>H NMR spectrum of the precursor, 4,4-Difluorocyclohexanecarboxylic acid, in DMSO-d<sub>6</sub> shows signals at δ 12.28 (s, 1H), 2.40 (m, 1H), 2.02-1.75 (m, 6H), and 1.59 (m, 2H).[6][7]

## Experimental Protocols

The synthesis of **Methyl 4,4-difluorocyclohexanecarboxylate** is typically achieved through the esterification of its corresponding carboxylic acid. The synthesis of this precursor is also a critical step.

### Synthesis of Precursor: 4,4-Difluorocyclohexanecarboxylic Acid

A common method for synthesizing the carboxylic acid precursor is through the hydrolysis of its ethyl ester.[6][7]

Protocol: Hydrolysis of Ethyl 4,4-difluorocyclohexanecarboxylate[6][7]

- Dissolve Ethyl 4,4-difluorocyclohexanecarboxylate (1 equivalent) in a mixture of Tetrahydrofuran (THF) and water.
- Add lithium hydroxide monohydrate (5 equivalents) to the solution.
- Stir the reaction mixture vigorously at room temperature overnight.

- Upon completion, dilute the mixture with ethyl acetate (EtOAc).
- Adjust the pH of the aqueous layer to 4 using 1 M HCl.
- Separate the organic and aqueous layers.
- Extract the aqueous layer with additional EtOAc.
- Combine all organic phases, wash with brine, and dry over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ).
- Concentrate the solution under reduced pressure to yield 4,4-Difluorocyclohexanecarboxylic acid as a white solid.

## Synthesis of Methyl 4,4-difluorocyclohexanecarboxylate

The target compound is synthesized via Fischer esterification of the carboxylic acid precursor.

Protocol: Fischer Esterification<sup>[2]</sup>

- Suspend 4,4-Difluorocyclohexanecarboxylic acid (1 equivalent) in methanol.
- Cool the mixture to 0 °C in an ice bath.
- Add a catalytic amount of sulfuric acid dropwise.
- Allow the reaction to warm to room temperature and then heat to 70 °C.
- Stir the reaction for 16 hours.
- After cooling, remove the methanol under reduced pressure.
- Dissolve the residue in an appropriate organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over a drying agent (e.g.,  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate in vacuo to obtain **Methyl 4,4-difluorocyclohexanecarboxylate**.

## Visualization of Synthesis and Molecular Identity

The following diagrams illustrate the experimental workflow and the logical relationships of the compound's identifiers.

Caption: Synthesis workflow for **Methyl 4,4-difluorocyclohexanecarboxylate**.

Caption: Key molecular identifiers for **Methyl 4,4-difluorocyclohexanecarboxylate**.

## Applications in Drug Discovery

**Methyl 4,4-difluorocyclohexanecarboxylate** serves as a crucial intermediate in organic synthesis and medicinal chemistry.<sup>[1]</sup> Its fluorinated structure is particularly advantageous in drug design.

- **Synthetic Intermediate:** It is widely used in the synthesis of more complex molecules, notably in the development of spirocyclic proline derivatives, which are valuable scaffolds in modern drug discovery.<sup>[1]</sup>
- **Pharmaceutical Scaffolding:** The difluorocyclohexane motif can improve the pharmacological profile of drug candidates. The introduction of fluorine can enhance metabolic stability, modulate lipophilicity (pKa), and increase binding affinity to target proteins.<sup>[1]</sup>
- **Therapeutic Potential:** Research suggests its utility as an intermediate for compounds targeting specific biological pathways. It has been highlighted for its potential in developing novel anti-inflammatory and anti-cancer agents.<sup>[1]</sup> The precursor, 4,4-difluorocyclohexanecarboxylic acid, has been used in the synthesis of macrolide antibiotics.<sup>[7][8][9]</sup>

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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